

Albendazole Impurity B (EP)-d7 information

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Albendazole sulfoxide-d7

Cat. No.: S12888524

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Basic Identification and Properties

The table below summarizes the core identifying information and physicochemical properties for Albendazole EP Impurity B-d7.

Property	Description
IUPAC Name	Methyl (5-((propyl-d7)sulfinyl)-1H-benzo[d]imidazol-2-yl)carbamate [1]
Common Synonyms	Albendazole Sulfoxide-d7; Ricobendazole-d7; Albendazole EP Impurity B-d7 [2] [1] [3]
CAS Number	Information not available in search results (Non-labelled parent: 54029-12-8 [2] [1] [4])
Molecular Formula	C ₁₂ H ₈ D ₇ N ₃ O ₃ S [1]
Molecular Weight	288.37 g/mol [1]
Appearance	Pale yellow solid [3]
Storage	2-8 °C (based on related non-deuterated impurity) [5]

Commercial Availability and Application

The table below outlines the primary use and sourcing information for this compound.

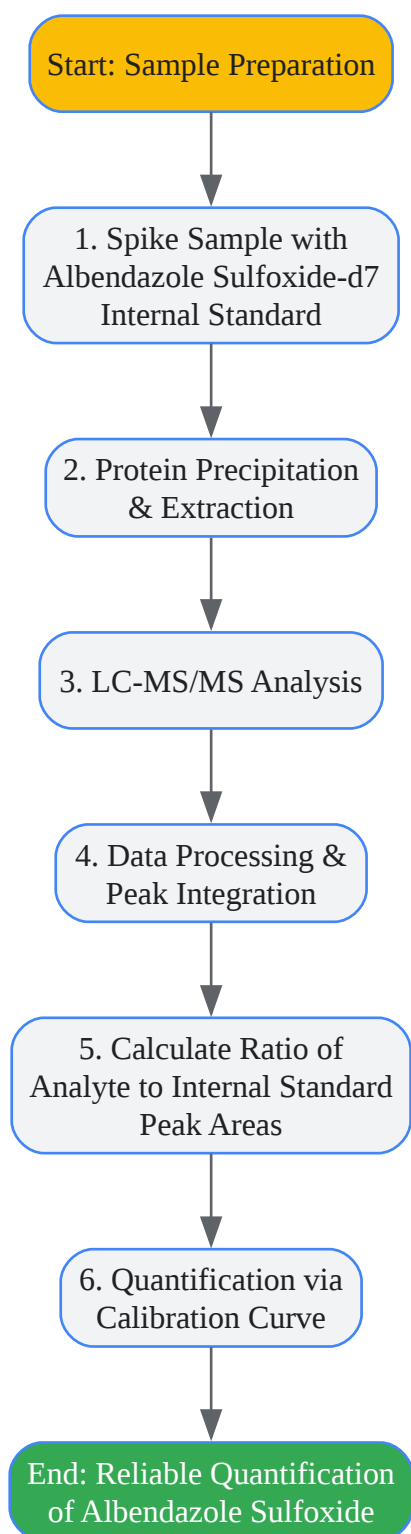
Aspect	Details
Primary Application	Reference standard for analytical method development, validation, and Quality Control in Albendazole drug development [2].
Regulatory Compliance	Compliant with regulatory guidelines; used for traceability against pharmacopeial standards (USP, EP) [2].
Available Package Sizes	5 mg, 10 mg, 25 mg, 50 mg, 100 mg [1] [3]
Example Supplier	TLC (distributed by Cymit Química) [1] [3]

Rationale for Use as an Internal Standard

The deuterated form is ideally suited as an **internal standard** in mass spectrometry-based bioanalysis [2]. The chemical structure is nearly identical to the non-deuterated analyte (Albendazole Sulfoxide), ensuring very similar chemical behavior during sample preparation and chromatographic separation. The key difference in mass, due to the seven deuterium atoms, allows them to be easily distinguished by the mass spectrometer. This enables highly accurate quantification of the non-deuterated drug or its metabolites in complex biological samples.

Experimental Workflow for Quantitative Analysis

The following diagram illustrates a general experimental workflow for using **Albendazole Sulfoxide-d7** to quantify its non-deuterated counterpart in a sample, such as plasma or formulated drug product.



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Figure 1: Experimental workflow for LC-MS/MS quantification using a deuterated internal standard.

Important Handling and Usage Notes

- **Intended Use:** This product is intended for laboratory research and analytical purposes only and is **not for human or veterinary use** [2] [3].
- **Regulatory Role:** Using characterized reference standards like this is mandatory for Abbreviated New Drug Applications (ANDA) and New Drug Applications (NDA), ensuring the identity, strength, quality, and purity of the drug substance and product [4].

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References

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3. Albendazole EP Impurity B-d7 (Albendazole Sulfoxide- ... [cymitquimica.com]
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